

Technical Support Center: Peroxide Testing in Tetrahydrofuran (THF)

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Compound of Interest

Compound Name: Tetrahydrofuran

Cat. No.: B095107

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This guide provides researchers, scientists, and drug development professionals with essential information for safely testing for peroxides in aged **Tetrahydrofuran** (THF). Peroxide formation in THF is a significant safety concern, as peroxides can be shock-sensitive and explosive, especially when concentrated.

Frequently Asked Questions (FAQs)

Q1: Why is it crucial to test old THF for peroxides?

A1: **Tetrahydrofuran** can react with atmospheric oxygen to form organic peroxides, which are unstable and potentially explosive.^{[1][2]} This risk increases as the solvent ages and is exposed to air and light.^[3] Distillation or evaporation of THF containing peroxides can concentrate them to dangerous levels, posing a severe explosion hazard.^[3] Therefore, it is critical to test for peroxides before using old containers of THF, especially before any heating or distillation process.^[4]

Q2: How often should I test my THF for peroxides?

A2: Opened containers of THF should be tested for peroxides periodically. A general guideline is to test opened containers every 3 months.^[5] Unopened containers should be tested upon reaching the manufacturer's expiration date or after a maximum of one year.^{[5][6]} Always date containers upon receipt and upon opening to track their age.^{[5][6][7]}

Q3: What are the signs of peroxide formation in THF?

A3: Visual inspection is the first step. Look for the formation of crystals, a viscous liquid, or a cloudy appearance within the solvent or around the cap.^{[4][7][8]} If any of these signs are present, do not move or open the container.^{[4][7][8]} Treat it as a potential explosion hazard and contact your institution's Environmental Health and Safety (EHS) office immediately.^{[7][8]}

Q4: What is an acceptable level of peroxides in THF for general laboratory use?

A4: While a definitive "safe" level is not universally established, a widely accepted control point is 100 ppm. However, for processes involving distillation or evaporation, the peroxide concentration should be as low as possible, ideally close to 0 ppm.^[9] Refer to the table below for more detailed action levels.

Q5: My THF is old but doesn't have an inhibitor. Is it still safe to test?

A5: Uninhibited THF is more prone to rapid peroxide formation.^[3] If the history of the container is unknown or it is significantly past its recommended shelf life, exercise extreme caution. Visually inspect the container first from a safe distance. If there are no visible signs of peroxides, you may proceed with testing, but always work in a fume hood with appropriate personal protective equipment (PPE). If in doubt, consult with your EHS office before handling the container.

Troubleshooting Guide

Issue	Possible Cause	Solution
Peroxide test is positive, but no visible crystals.	Low to moderate levels of peroxides have formed.	Depending on the concentration, the THF may be treated to remove peroxides or disposed of as hazardous waste. Refer to the Quantitative Data Summary table for action levels.
Inconsistent results with peroxide test strips.	Improper testing technique or expired test strips.	Ensure the test strip is fully immersed in the THF for the recommended time and that the strip is not expired. For organic solvents, a drop of water may need to be applied to the test pad after the solvent evaporates.
Faint yellow color in the potassium iodide test.	Low concentration of peroxides or air oxidation of the iodide solution.	A pale yellow color indicates a low concentration of peroxides. [4] Always run a blank determination with your reagents to account for any color change due to air oxidation.
Immediate dark brown/blue color in the potassium iodide test.	High and hazardous concentration of peroxides.	Do not attempt to handle the solvent further. Treat the container as extremely hazardous and contact your EHS office for immediate assistance.[4]

Quantitative Data Summary

The following table summarizes acceptable peroxide levels and recommended actions. These values are general guidelines; always consult your institution's specific safety protocols.

Peroxide Concentration (ppm)	Interpretation & Recommended Action
0 - 25	Generally considered safe for use. [10] [11] [12] If distilling, it is best to have 0 ppm. [9]
26 - 99	Safe for general use, but should not be distilled or evaporated. [13] Consider decontaminating or disposing of the solvent.
> 100	Unsafe for any use. [13] [14] The material should be disposed of as hazardous waste. Do not attempt to open or move the container if visual signs of peroxides are present. Contact EHS immediately. [7] [14]

Experimental Protocols

Method 1: Semi-Quantitative Peroxide Test Strips

This is the most common and convenient method for routine testing.

Materials:

- Commercial peroxide test strips (e.g., Quantofix®, MQuant®)
- Sample of aged THF
- Personal Protective Equipment (PPE): safety goggles, lab coat, appropriate gloves

Procedure:

- Work in a well-ventilated fume hood.
- Carefully open the container of aged THF.
- Dip a peroxide test strip into the THF for the time specified by the manufacturer (typically 1-2 seconds).
- Remove the strip and allow the solvent to evaporate.

- For some test strips designed for aqueous solutions, it may be necessary to apply a drop of deionized water to the test pad after the THF has evaporated.
- After the recommended waiting time, compare the color of the test pad to the color scale provided with the test strips to determine the peroxide concentration in ppm (mg/L).^[9]

Method 2: Qualitative/Semi-Quantitative Potassium Iodide (KI) Test

This wet chemical test provides a visual indication of the presence of peroxides.

Materials:

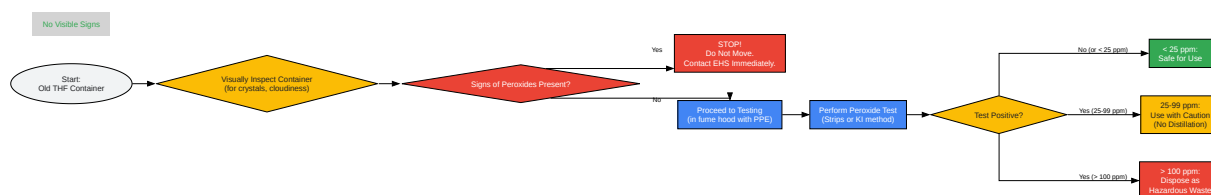
- Aged THF sample
- Potassium iodide (KI), solid
- Glacial acetic acid
- Starch solution (optional, for enhanced color detection)
- Test tube
- PPE: safety goggles, lab coat, appropriate gloves

Procedure:

- In a fume hood, add approximately 1 mL of the aged THF to a clean test tube.
- Add about 1 mL of glacial acetic acid.
- Add approximately 100 mg of potassium iodide to the mixture and shake.^{[4][8]}
- Observe the color of the solution.
 - No color change: No significant amount of peroxides detected.
 - Pale yellow: Low concentration of peroxides.^[4]

- Bright yellow to brown: Hazardous concentration of peroxides.[4]
- For a more sensitive test, a few drops of a starch indicator solution can be added. The presence of peroxides will result in a blue or blue-black color.[10][15]

Workflow for Testing and Handling Old THF



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Caption: Workflow for the safe testing and handling of aged **Tetrahydrofuran**.

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